

o-Cumylphenol safety data sheet research use

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Compound Focus: o-Cumylphenol

CAS No.: 18168-40-6

Cat. No.: S1520211

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Safety Data Sheet Summary for 4-Cumylphenol

The following table summarizes the key hazard and identification information for 4-Cumylphenol according to the latest available Safety Data Sheet [1].

Aspect	Details
Product Identifier	4-Cumylphenol [1]
Synonyms	PCP, 4-cumylphenol [1]
CAS No.	599-64-4 [1]
Molecular Formula	C ₁₅ H ₁₆ O [1]
Signal Word	Warning [1]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H361 (Suspected of damaging fertility or the unborn child), H373 (May cause damage to organs through prolonged or repeated exposure), H411 (Toxic to aquatic life with long lasting effects) [1]

Physical and Chemical Properties

Understanding the physical characteristics is essential for safe laboratory handling and storage. The data for 4-Cumylphenol is as follows [1]:

Property	Value / Description
Appearance	White crystalline solid [1]
Melting Point	74 - 76 °C [1]
Boiling Point	335 °C [1]
Flash Point	160 °C [1]

Safe Handling and Control Measures

For researchers working with this compound, the following exposure controls and personal protective equipment (PPE) are recommended [1]:

- **Engineering Controls:** Use appropriate exhaust ventilation at places where dust is formed [1].
- **Eye/Face Protection:** Safety glasses with side-shields conforming to recognized standards (e.g., EN166) [1].
- **Skin Protection:** Wear protective gloves and impervious clothing. Gloves must be inspected prior to use and properly disposed of after use [1].
- **Respiratory Protection:** For nuisance exposures, use a particle respirator such as a type P95 (US) or type P1 (EU EN 143). For higher level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges [1].

Toxicity Information and Regulatory Context

The toxicological profile of 4-Cumylphenol includes several important points [1]:

- **Specific Target Organ Toxicity (Single Exposure):** May cause respiratory irritation [1].
- **Specific Target Organ Toxicity (Repeated Exposure):** The SDS indicates this hazard is present, though it states "No data available" in section 11. The hazard statement H373 confirms it may cause

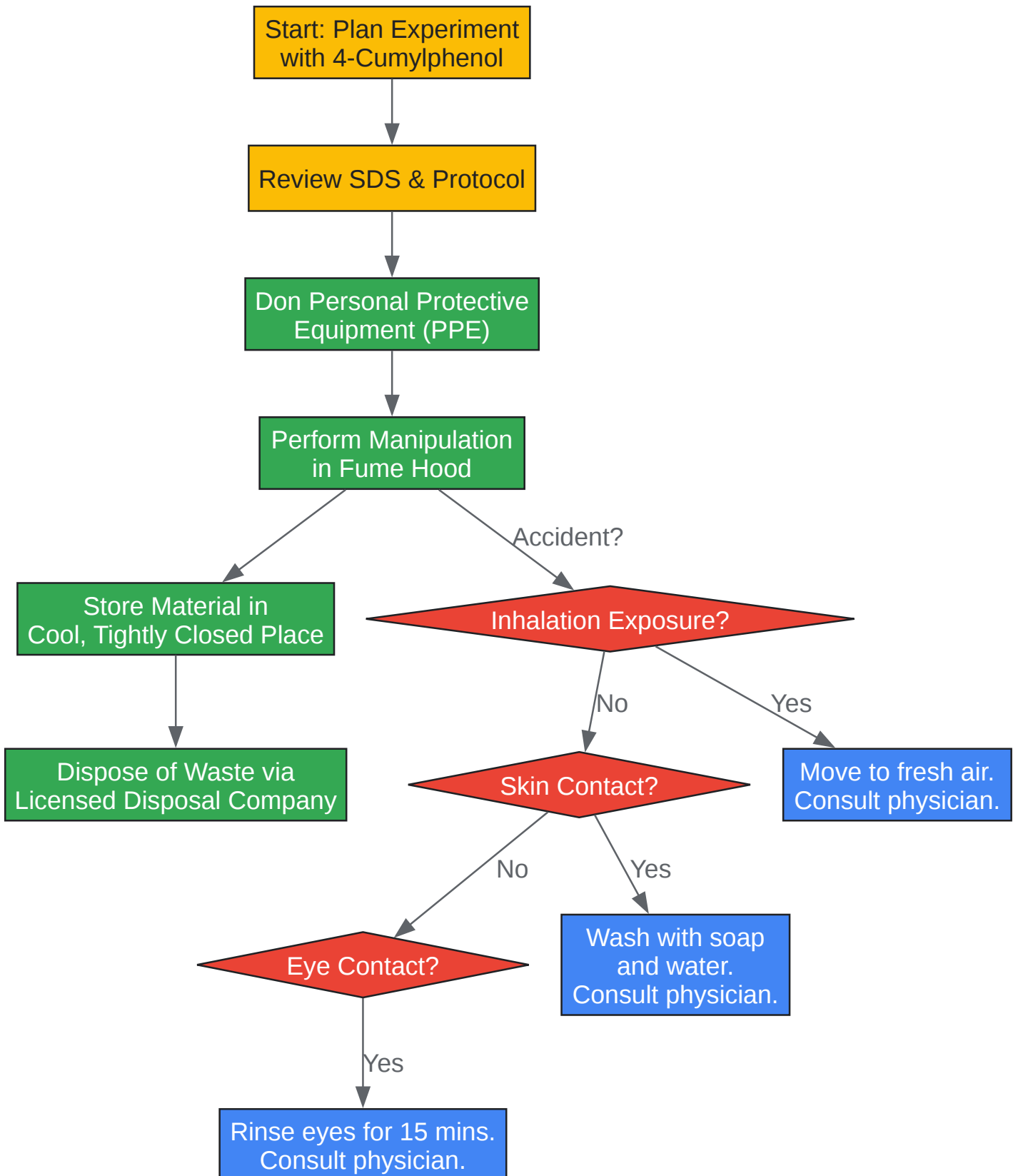
organ damage through prolonged or repeated exposure [1].

- **Reproductive Toxicity:** It is suspected of damaging fertility or the unborn child (H361) [1].
- **Mutagenicity:** Tests conducted (Ames test and in vitro chromosome aberration test) yielded negative results, indicating it did not show mutagenic activity under the tested conditions [1].
- **Carcinogenicity:** The SDS notes that no component is identified as a probable, possible, or confirmed human carcinogen by IARC at levels greater than or equal to 0.1% [1].

For chemical safety assessment, substances with hazards like damaging fertility (reprotoxicity) are classified as **CMR** (Carcinogenic, Mutagenic, and Reprotoxic) substances. Handling such materials requires strict adherence to safety protocols to minimize exposure [2].

Experimental Handling Workflow

For a visual guide to the core safety procedures when handling this chemical in a research setting, please refer to the following workflow. This diagram synthesizes the key handling, storage, and emergency steps from the SDS information [1].



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Core safety procedures for handling 4-Cumylphenol in a laboratory setting.

Key Considerations for Researchers

- **Isomer Specificity:** The data provided is for the **para- (4-) isomer** of cumylphenol. The **ortho- (o-) isomer** you asked about may have different physical, chemical, and toxicological properties. It is crucial to obtain the specific SDS for the exact chemical structure you are using.
- **Regulatory Frameworks:** The toxicity testing requirements for chemicals, including methods for assessing developmental and reproductive toxicity, are established by regulatory bodies like the U.S. EPA. These guidelines ensure a standardized and thorough evaluation of potential hazards [3].
- **Data Gaps:** The SDS for 4-Cumylphenol notes that some toxicological properties "have not been thoroughly investigated" [1]. This highlights the importance of applying the **Precautionary Principle** in research—always minimize exposure, even when complete data is unavailable.

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References

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